

# A Comprehensive Technical Guide to the Physical Properties of Butyl 3-mercaptopropionate

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## Compound of Interest

Compound Name: *Butyl 3-mercaptopropionate*

Cat. No.: *B093531*

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This technical guide provides a detailed overview of the core physical properties of **Butyl 3-mercaptopropionate**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and understanding of the compound's characteristics.

## Core Physical Properties

The physical properties of **Butyl 3-mercaptopropionate** are fundamental to its application in various scientific and industrial fields. A summary of these quantitative data points is presented in the table below for straightforward reference and comparison.

Property	Value	Units	Notes
Molecular Formula	C7H14O2S	-	-
Molecular Weight	162.25	g/mol	-
Boiling Point	205 - 207	°C	At 760 mmHg
Melting Point	-60	°C	-
Density	0.993	g/cm <sup>3</sup>	At 25 °C
Refractive Index	1.464	-	At 20 °C
Vapor Pressure	0.05	mmHg	At 25 °C
Flash Point	88	°C	-
Solubility	Insoluble in water; Soluble in alcohols	-	-
pKa	~10	-	Estimated for the thiol group

## Experimental Protocols

Detailed experimental protocols for determining the physical properties of a specific, commercially available chemical like **Butyl 3-mercaptopropionate** are not typically published in peer-reviewed literature. These properties are often determined by manufacturers using standardized methodologies, such as those outlined by the OECD Guidelines for the Testing of Chemicals. For instance, the boiling point is commonly determined using OECD Test Guideline 103, and density is determined using OECD Test Guideline 109. Researchers seeking to replicate these measurements should refer to these standard guidelines.

## Logical Relationships of Physical Properties

The physical properties of **Butyl 3-mercaptopropionate** are intrinsically linked to its molecular structure. The following diagram illustrates the logical relationship between the structural components of the molecule and its key physical characteristics.

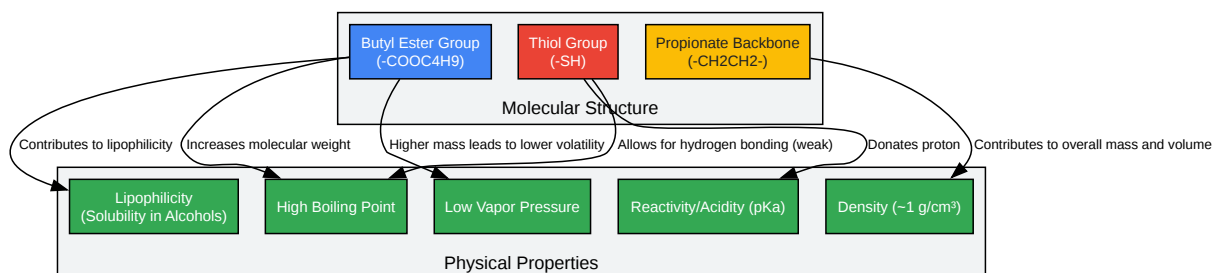


Figure 1. Relationship between Molecular Structure and Physical Properties of Butyl 3-mercaptopropionate

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Figure 1. Molecular structure's influence on physical properties.

It is important to note that the concept of "signaling pathways," which is central to biological and pharmacological research, is not directly applicable to the intrinsic physical properties of a single chemical compound like **Butyl 3-mercaptopropionate** in isolation. The provided diagram instead illustrates the logical connections between the molecule's structure and its physical characteristics.

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